

The Discovery and Bioactivity of Floramannoside C: A Technical Overview

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Compound of Interest

Compound Name: *Floramannoside C*

CAS No.: *1403981-95-2*

Cat. No.: *B15575362*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Floramannoside C, a novel flavonol glycoside, was first identified and isolated from the flowers of *Abelmoschus manihot*. This technical guide provides a comprehensive overview of its discovery, history, and initial biological characterization. Detailed experimental methodologies for its isolation, purification, and structure elucidation are presented, alongside a summary of its antioxidative and aldose reductase inhibitory activities. This document serves as a foundational resource for researchers interested in the therapeutic potential of **Floramannoside C**.

Introduction

Flavonoids are a diverse group of polyphenolic compounds ubiquitously found in plants, known for their wide range of biological activities, including antioxidant, anti-inflammatory, and enzyme inhibitory properties. Within this class, flavonol glycosides are of particular interest due to their structural complexity and potential therapeutic applications. **Floramannoside C** is a recently discovered member of this family, exhibiting promising bioactivities.

Discovery and Source

Floramanoside C was first reported in a 2013 study by Zhang et al., published in the Journal of Natural Medicines. It was isolated from the flowers of *Abelmoschus manihot* (L.) Medicus, a plant used in traditional medicine.[1] This discovery was the result of bioassay-guided fractionation, a process aimed at identifying biologically active compounds from natural sources.

Physicochemical Properties

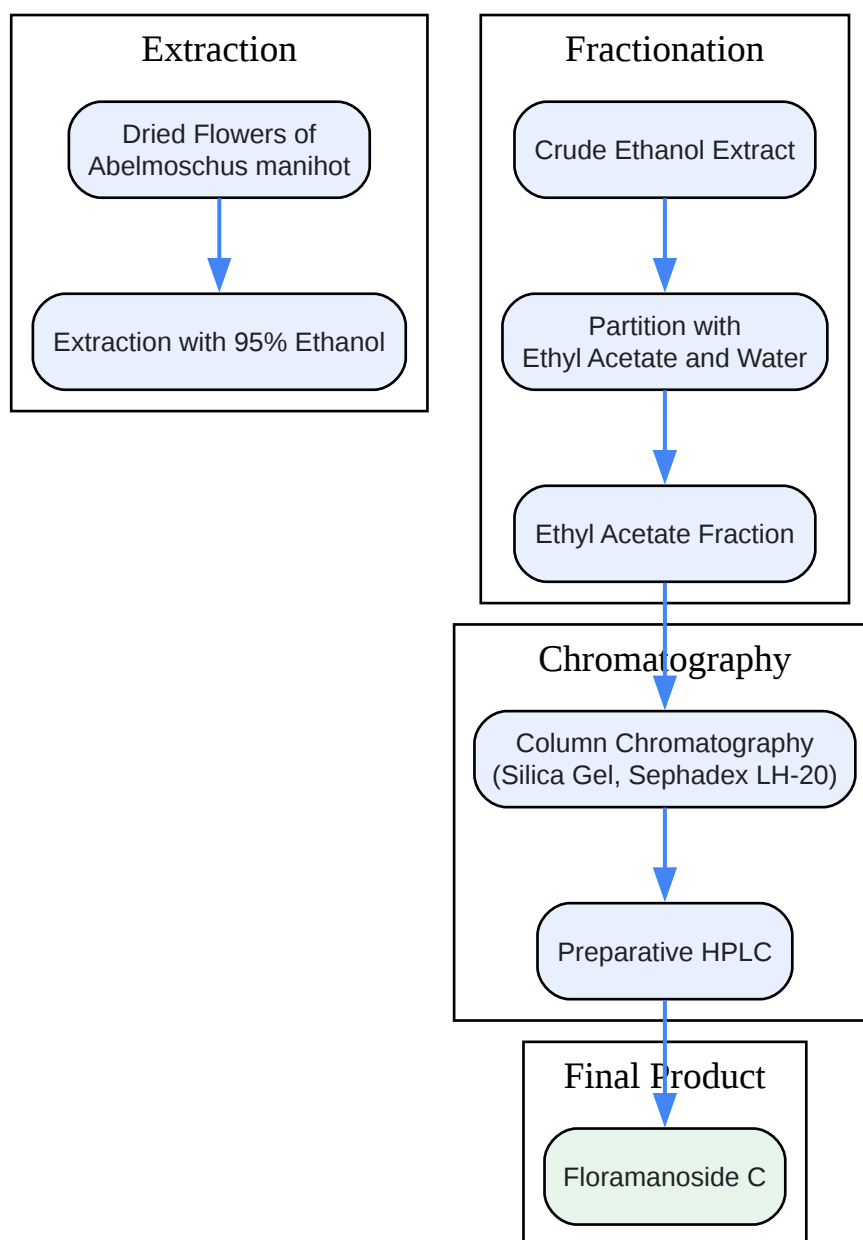
The fundamental physicochemical properties of **Floramanoside C** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₈ O ₁₅	[2]
Molecular Weight	510.36 g/mol	[2]
IUPAC Name	(2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[3,5,7-trihydroxy-4-oxo-2-(3,4,5-trihydroxyphenyl)chromen-8-yl]oxyoxane-2-carboxylic acid	[2]
CAS Number	1403981-95-2	[2]
SMILES	<chem>C1=C(C=C(C(=C1O)O)O)C2=C(C(=O)C3=C(O2)C(=C(C=C3O)O)O[C@H]4--INVALID-LINK--C(=O)O)O)O">C@@HO)O</chem>	[2]

Experimental Protocols

Isolation and Purification of Floramanoside C

The isolation of **Floramanoside C** from the flowers of *Abelmoschus manihot* involved a multi-step extraction and chromatographic process. The general workflow is depicted below.



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Caption: Isolation and Purification Workflow for **Floramannoside C**.

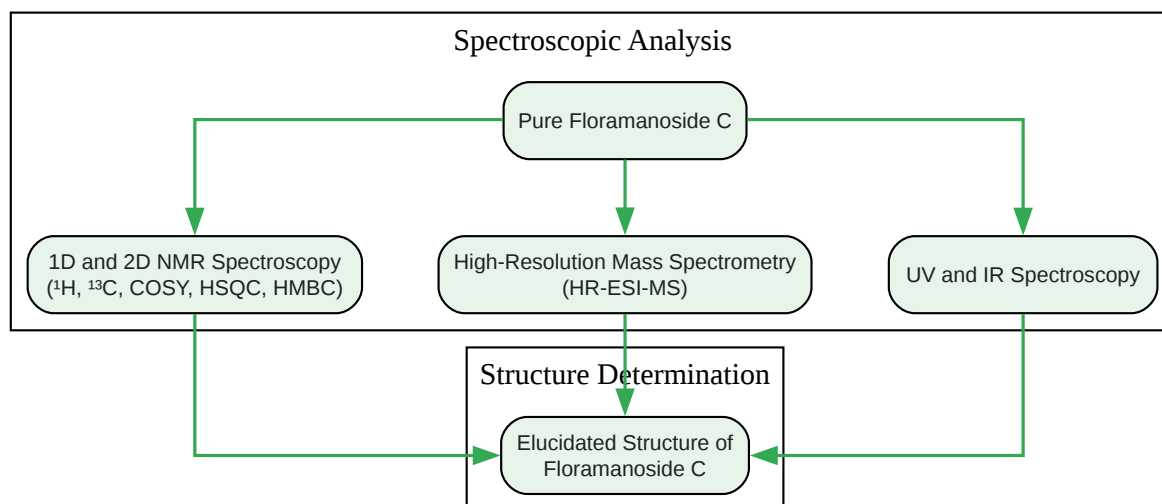
Detailed Methodology:

- **Extraction:** The air-dried and powdered flowers of *Abelmoschus manihot* were extracted with 95% ethanol at room temperature. The solvent was then evaporated under reduced pressure to yield a crude extract.

- **Fractionation:** The crude extract was suspended in water and partitioned successively with ethyl acetate. The ethyl acetate fraction, which showed promising bioactivity, was selected for further separation.
- **Column Chromatography:** The ethyl acetate fraction was subjected to column chromatography on a silica gel column, eluting with a gradient of chloroform and methanol. Fractions were collected and monitored by thin-layer chromatography (TLC). Further purification was achieved using Sephadex LH-20 column chromatography.
- **Preparative High-Performance Liquid Chromatography (HPLC):** The final purification of **Floramanoside C** was performed using preparative HPLC to yield the pure compound.

Structure Elucidation

The chemical structure of **Floramanoside C** was determined using a combination of spectroscopic techniques.



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Caption: Workflow for the Structure Elucidation of **Floramanoside C**.

Detailed Methodology:

- UV and IR Spectroscopy: Provided initial information about the presence of a flavonoid chromophore and functional groups.
- High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS): Was used to determine the exact molecular weight and elemental composition of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A full suite of 1D and 2D NMR experiments, including ^1H NMR, ^{13}C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), were employed to establish the complete structure and stereochemistry of **Floramanoside C**.

Spectroscopic Data:

While the full dataset from the original publication is not publicly available, the following table presents the expected ranges for key spectroscopic data based on the structure of **Floramanoside C** and related flavonol glycosides.

Spectroscopic Data	Expected Observations
^1H NMR (DMSO- d_6 , δ ppm)	Aromatic protons (A, B, and C rings): ~6.0-8.0 ppm; Sugar protons: ~3.0-5.5 ppm.
^{13}C NMR (DMSO- d_6 , δ ppm)	Carbonyl (C-4): ~177 ppm; Aromatic and olefinic carbons: ~90-165 ppm; Sugar carbons: ~60-105 ppm.
HR-ESI-MS	$[\text{M}-\text{H}]^-$ or $[\text{M}+\text{H}]^+$ ion corresponding to the exact mass of $\text{C}_{21}\text{H}_{18}\text{O}_{15}$.

Biological Activity

Floramanoside C has been evaluated for its antioxidant and aldose reductase inhibitory activities.

Antioxidant Activity

The antioxidant potential of **Floramanoside C** was assessed using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay.

Experimental Protocol: DPPH Radical Scavenging Assay

- A solution of DPPH in methanol is prepared.
- Different concentrations of **Floramanoside C** are added to the DPPH solution.
- The mixture is incubated in the dark at room temperature.
- The absorbance of the solution is measured at a specific wavelength (typically 517 nm).
- The percentage of DPPH radical scavenging activity is calculated.
- The IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined.

Aldose Reductase Inhibitory Activity

Floramanoside C has shown potential as an inhibitor of aldose reductase, an enzyme implicated in diabetic complications.

Experimental Protocol: Aldose Reductase Inhibition Assay

- The assay is typically performed using a partially purified aldose reductase enzyme from rat lens.
- The reaction mixture contains the enzyme, NADPH, a substrate (e.g., DL-glyceraldehyde), and various concentrations of **Floramanoside C**.
- The reaction is initiated by the addition of the substrate.
- The decrease in absorbance at 340 nm, corresponding to the oxidation of NADPH, is monitored over time.
- The percentage of enzyme inhibition is calculated.

- The IC₅₀ value (the concentration of the inhibitor that causes 50% inhibition of the enzyme activity) is determined.

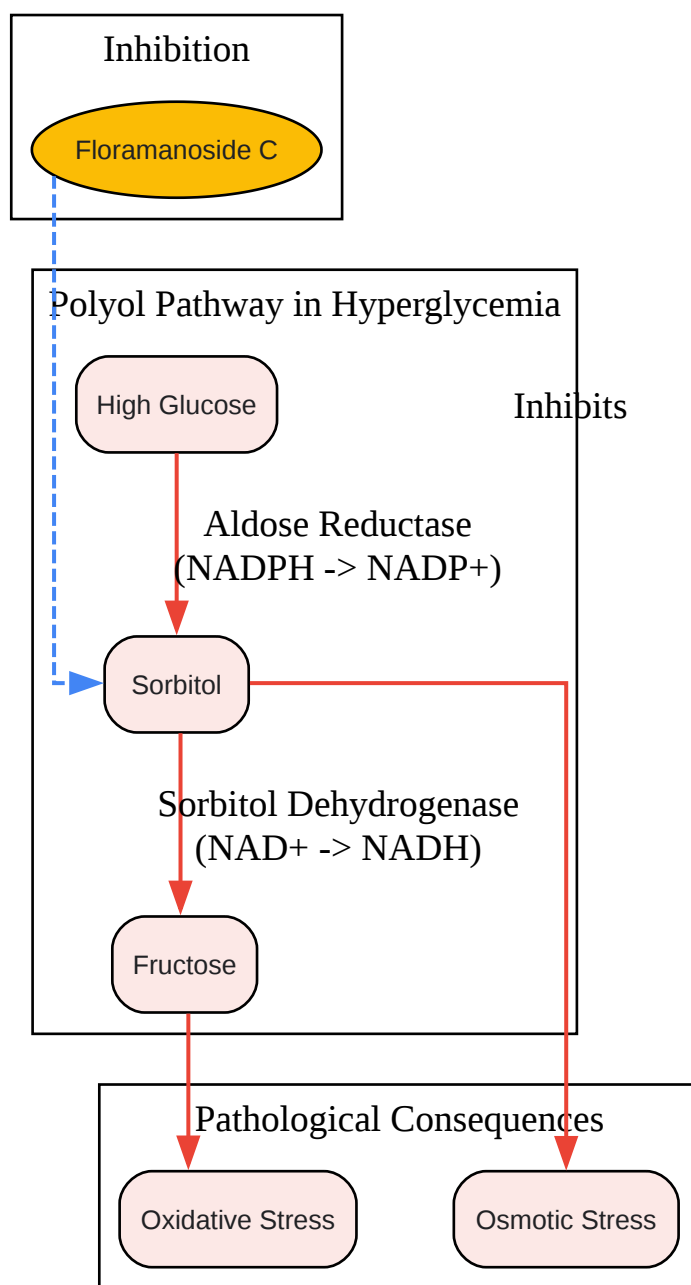
Biological Activity Data Summary:

Activity	IC ₅₀ (μM)
DPPH Radical Scavenging	Data not available
Aldose Reductase Inhibition	Data not available

Note: The specific IC₅₀ values from the primary discovery paper were not accessible in the public domain at the time of this writing.

Signaling Pathways and Logical Relationships

The inhibitory action of **Floramanoside C** on aldose reductase is a key aspect of its potential therapeutic value. The polyol pathway, in which aldose reductase is the rate-limiting enzyme, is a critical target in the management of diabetic complications.



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Caption: Inhibition of the Polyol Pathway by **Floramannoside C**.

Conclusion

Floramannoside C is a novel flavonol glycoside with demonstrated antioxidant and aldose reductase inhibitory activities. Its discovery from *Abelmoschus manihot* highlights the potential of natural products in drug discovery. Further research is warranted to fully elucidate its

pharmacological profile, including its mechanism of action and in vivo efficacy. The detailed experimental protocols provided herein offer a foundation for future studies on this promising natural compound.

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References

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